

Essential Safety and Logistics for Handling 4,4'-Thiobisbenzenethiol

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Compound of Interest

Compound Name: 4,4'-Thiobisbenzenethiol

Cat. No.: B122378

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for **4,4'-Thiobisbenzenethiol** (CAS: 19362-77-7).

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	4,4'-Thiobisbenzenethiol
Synonyms	Bis(4-mercaptophenyl) sulfide
CAS Number	19362-77-7
Molecular Formula	$S(C_6H_4SH)_2$
Molecular Weight	250.40 g/mol
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3
Signal Word	Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure safety shower and eyewash stations are readily accessible.
- Keep away from open flames, hot surfaces, and sources of ignition.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)
- Respiratory Protection: Use a NIOSH-approved N95 dust mask or higher-level respirator if ventilation is inadequate or dust is generated.[\[1\]](#)
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

Personal Protective Equipment Summary

Protection Type	Specification
Eye Protection	Eyeshields, Safety Goggles
Hand Protection	Chemical-resistant gloves
Respiratory Protection	Dust mask type N95 (US)

3. Handling the Chemical:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.

- Wash hands thoroughly after handling.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.

4. Storage:

- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store locked up.
- Storage class is 11: Combustible Solids.^[1]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

1. Waste Collection:

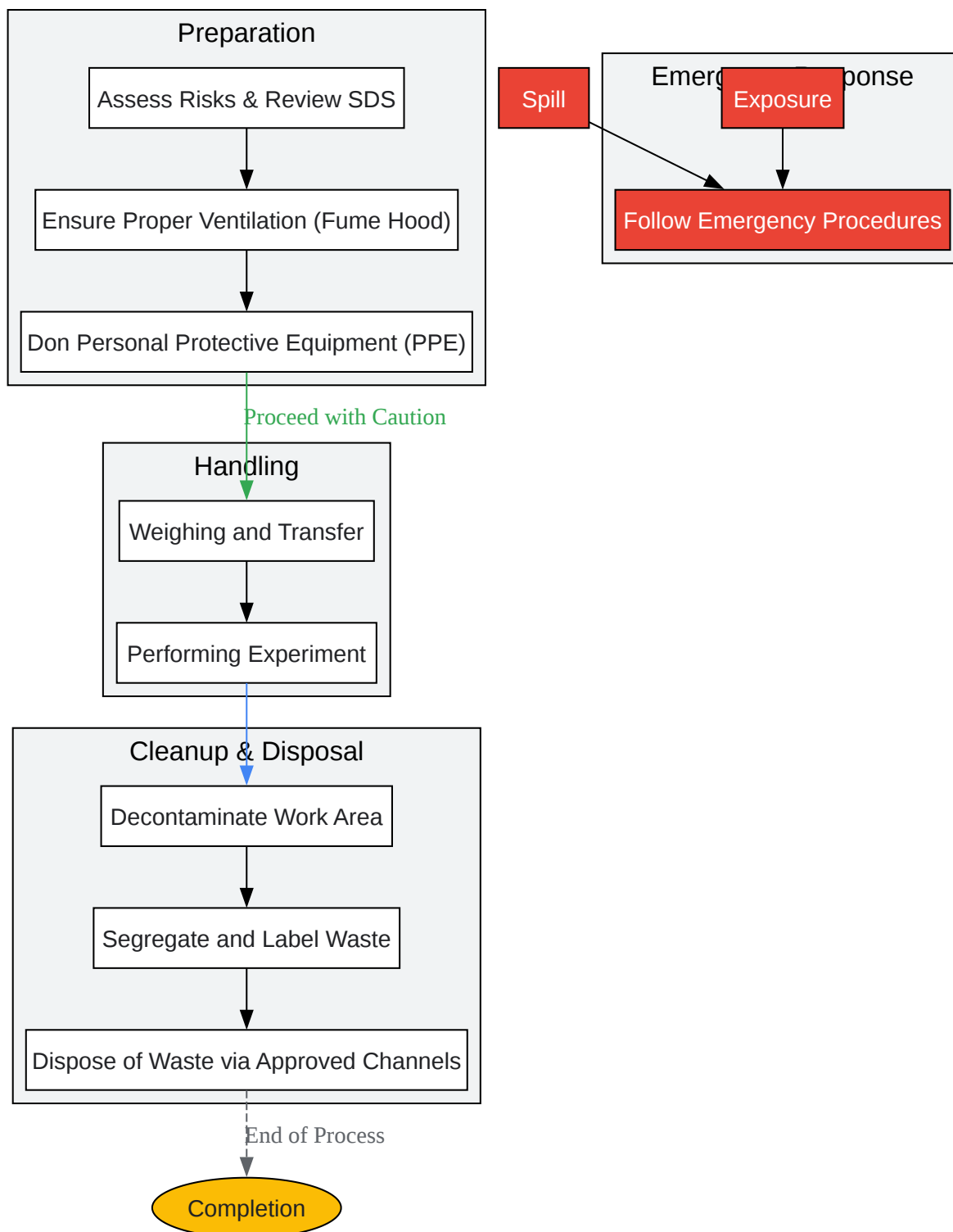
- Collect waste material in its original container or a suitable, labeled, and sealed container.
- Do not mix with other waste.

2. Disposal Method:

- Dispose of waste material in accordance with national, state, and local environmental regulations.
- Handle uncleaned containers as you would the product itself.
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow and Safety Logic

Safe Handling Workflow for 4,4'-Thiobisbenzenethiol

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References

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- 2. 4,4'-Thiobisbenzenethiol | C₁₂H₁₀S₃ | CID 619483 - PubChem [pubchem.ncbi.nlm.nih.gov]
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